

# Navigating the Safe Disposal of Cyclohexyl-phenyl-methanone Oxime: A Procedural Guide

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## Compound of Interest

Compound Name: *Cyclohexyl-phenyl-methanone oxime*

Cat. No.: *B8275882*

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For researchers and scientists in the fast-paced world of drug development, the proper handling and disposal of chemical reagents is paramount. This guide provides essential safety and logistical information for the disposal of **Cyclohexyl-phenyl-methanone oxime**, ensuring the safety of laboratory personnel and compliance with regulatory standards.

## Immediate Safety and Handling Protocols

Before beginning any disposal procedure, it is crucial to be aware of the immediate safety and handling requirements for **Cyclohexyl-phenyl-methanone oxime**. While a specific Safety Data Sheet (SDS) for the oxime is not readily available, information for the closely related compound, Cyclohexyl phenyl ketone, indicates that it is an irritant. Therefore, the following precautions should be taken:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (such as nitrile rubber), safety goggles, and a lab coat.[\[1\]](#)
- **Ventilation:** Work in a well-ventilated area, such as a chemical fume hood, to avoid inhalation of any dust or vapors.[\[1\]](#)[\[2\]](#)
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing. In case of contact, rinse the affected area immediately and thoroughly with water.[\[1\]](#)[\[2\]](#)

- Spill Management: In the event of a spill, sweep up the solid material and place it into a suitable, labeled container for disposal.<sup>[2]</sup>

## Regulatory Classification

**Cyclohexyl-phenyl-methanone oxime** is not classified as a P-listed acutely hazardous waste by the Environmental Protection Agency (EPA). This means that while it must be disposed of as a chemical waste, it is not subject to the more stringent regulations governing acutely toxic substances.

## Step-by-Step Disposal Procedure

The proper disposal of **Cyclohexyl-phenyl-methanone oxime** should be carried out in a systematic manner to ensure safety and compliance.

- Waste Identification and Collection:
  - Collect waste **Cyclohexyl-phenyl-methanone oxime** in a dedicated, properly labeled, and sealed container.
  - The container should be made of a material compatible with the chemical.
  - Ensure the label clearly identifies the contents as "Hazardous Waste: **Cyclohexyl-phenyl-methanone oxime**."
- Storage:
  - Store the waste container in a designated hazardous waste accumulation area.
  - This area should be secure, well-ventilated, and away from incompatible materials.
- Arrange for Professional Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
  - Provide them with accurate information about the waste, including its identity and quantity.

- Disposal should be carried out at an approved waste disposal plant in accordance with local, regional, and national regulations.[1][2]

## Quantitative Data Summary

Due to the absence of a specific Safety Data Sheet for **Cyclohexyl-phenyl-methanone oxime**, quantitative data is limited. The following table is based on information for the related compound, Cyclohexyl phenyl ketone.

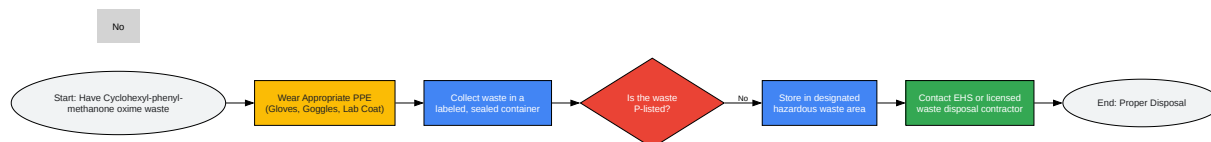
Property	Value	Source
Melting Point/Range	54 - 58 °C / 129.2 - 136.4 °F	Safety Data Sheet for Cyclohexyl phenyl ketone[1]
Flash Point	> 110 °C / > 230 °F	Safety Data Sheet for Cyclohexyl phenyl ketone[1]
log Pow	3.7	Safety Data Sheet for Cyclohexyl phenyl ketone[2]

## Experimental Protocols

The disposal procedures outlined in this document are based on standard laboratory safety protocols and information derived from the Safety Data Sheet of a structurally similar compound. No experimental protocols were cited in the generation of this disposal guidance.

## Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Cyclohexyl-phenyl-methanone oxime**.



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### Disposal Workflow Diagram

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## References

- 1. [assets.thermofisher.com](https://assets.thermofisher.com) [assets.thermofisher.com]
- 2. [fishersci.com](https://fishersci.com) [fishersci.com]
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